

PU139: Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PU139
Cat. No.: B15583690

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

PU139 is a potent, cell-permeable, pan-histone acetyltransferase (HAT) inhibitor with significant activity against Gcn5, p300/CBP-associated factor (PCAF), CREB-binding protein (CBP), and p300.[1][2] By inhibiting these key epigenetic modulators, **PU139** effectively blocks the acetylation of histones, leading to a more condensed chromatin state and transcriptional repression.[3][4] This activity makes **PU139** a valuable tool for studying the role of histone acetylation in gene regulation and a potential therapeutic agent in diseases characterized by aberrant HAT activity, such as cancer.[3][5] These application notes provide detailed information on the solubility of **PU139** and protocols for the preparation of stock solutions and its application in cell-based assays.

Physicochemical and Inhibitory Properties

Property	Value	Reference
Molecular Weight	246.26 g/mol	[1]
Formula	C ₁₂ H ₇ FN ₂ OS	[3]
CAS Number	158093-65-3	[3]
Appearance	Solid powder	[6]
Purity	>98%	[6]
IC ₅₀ (Gcn5)	8.39 μM	[1]
IC ₅₀ (PCAF)	9.74 μM	[1]
IC ₅₀ (CBP)	2.49 μM	[1]
IC ₅₀ (p300)	5.35 μM	[1]

Solubility Data

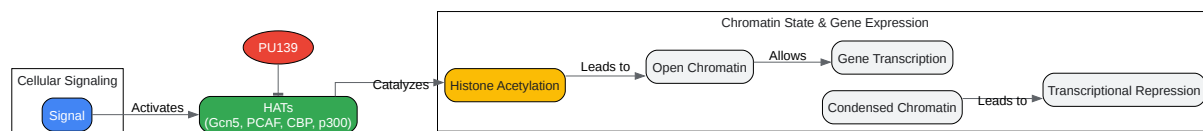
The solubility of **PU139** can vary between different sources and batches. It is recommended to perform small-scale solubility tests before preparing large quantities of stock solutions. The following table summarizes the available solubility data for **PU139** in common laboratory solvents.

Solvent	Concentration	Comments	Reference
DMSO	8 mg/mL (32.48 mM)	Use fresh, anhydrous DMSO as it is hygroscopic and absorbed moisture can reduce solubility.	[7]
10 mg/mL (40.61 mM)	Ultrasonic agitation and warming to 60°C may be required to fully dissolve the compound.	[1]	
1 mg/mL (4.06 mM)	Sonication is recommended for dissolution.	[8]	
Water	Insoluble	[7]	
Ethanol	Insoluble	[7]	

Signaling Pathway of Histone Acetylation and Inhibition by PU139

Histone acetyltransferases (HATs) play a crucial role in the regulation of gene expression. They catalyze the transfer of an acetyl group from acetyl-CoA to the lysine residues on histone tails. This acetylation neutralizes the positive charge of the lysine residues, weakening the interaction between the histones and the negatively charged DNA backbone. The result is a more relaxed or "open" chromatin structure, which allows transcription factors and other regulatory proteins to access the DNA and initiate gene transcription.[4][8]

PU139, as a pan-HAT inhibitor, blocks the activity of key HATs such as Gcn5, PCAF, CBP, and p300.[1] This inhibition prevents the acetylation of histones, leading to the maintenance of a condensed chromatin state and subsequent repression of gene transcription.[3]



[Click to download full resolution via product page](#)

Caption: Mechanism of **PU139** as a HAT inhibitor.

Experimental Protocols

Preparation of **PU139** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **PU139** in DMSO.

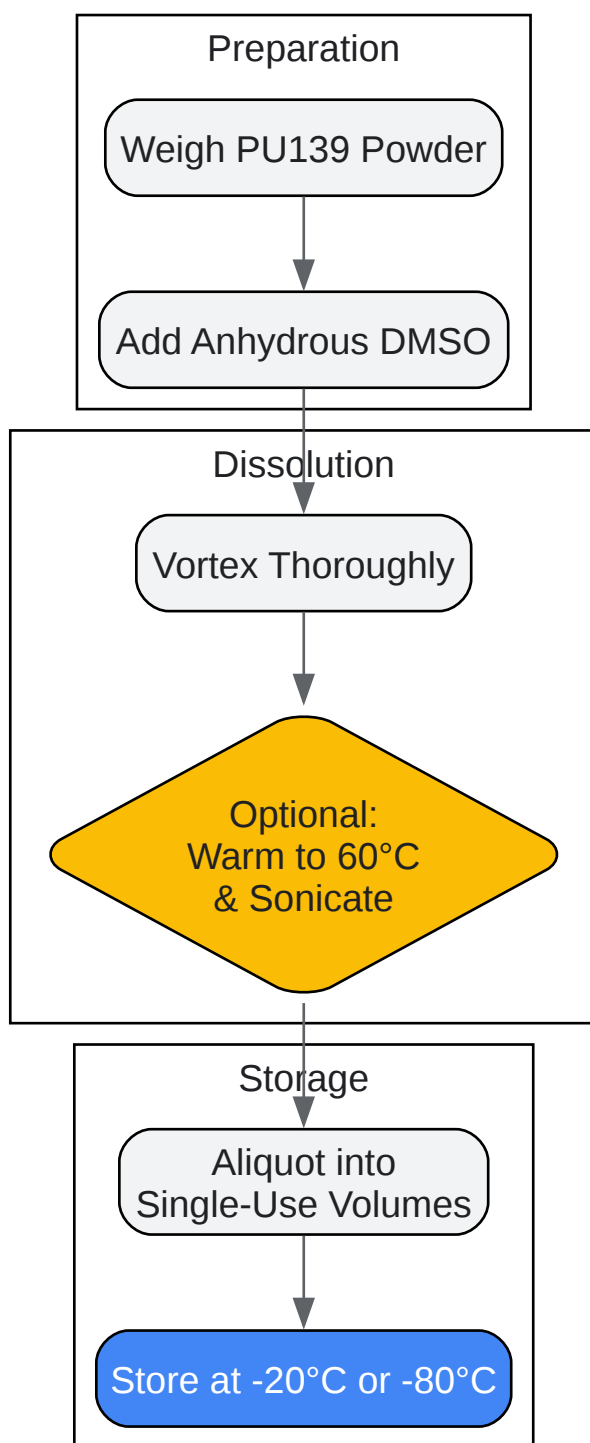
Materials:

- **PU139** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Ultrasonic bath (optional)

Procedure:

- Calculate the required mass of **PU139**:
 - Molecular Weight (MW) of **PU139** = 246.26 g/mol .

- To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 246.26 \text{ g/mol} * 1 \text{ mL} = 0.0024626 \text{ g} = 2.46 \text{ mg}$.
- Weigh the **PU139** powder:
 - Carefully weigh out the calculated amount of **PU139** powder and place it in a sterile microcentrifuge tube.
- Add DMSO:
 - Add the appropriate volume of anhydrous DMSO to the tube containing the **PU139** powder. For a 10 mM solution, if you weighed 2.46 mg of **PU139**, add 1 mL of DMSO.
- Dissolve the compound:
 - Vortex the solution thoroughly for several minutes.
 - If the compound does not fully dissolve, gentle warming in a water bath at 60°C and/or sonication in an ultrasonic bath may be necessary to achieve a clear solution.[\[1\]](#)
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#) Ensure the vials are tightly sealed to prevent moisture absorption.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a **PU139** stock solution.

Protocol for Treating Cultured Cells with **PU139**

This protocol provides a general guideline for treating adherent mammalian cells with **PU139**. The optimal concentration and treatment time should be determined empirically for each cell line and experimental setup.

Materials:

- Cultured adherent cells in multi-well plates
- Complete cell culture medium
- **PU139** stock solution (e.g., 10 mM in DMSO)
- Phosphate-Buffered Saline (PBS)
- Vehicle control (anhydrous DMSO)

Procedure:

- Cell Seeding:
 - Seed the cells in a multi-well plate at a density that will ensure they are in the exponential growth phase and approximately 70-80% confluent at the time of treatment.
 - Incubate the cells under standard conditions (e.g., 37°C, 5% CO₂) for 24 hours to allow for attachment.
- Preparation of Working Solutions:
 - On the day of treatment, thaw the **PU139** stock solution and the vehicle control (DMSO).
 - Prepare serial dilutions of the **PU139** stock solution in complete cell culture medium to achieve the desired final concentrations. It is crucial to ensure that the final concentration of DMSO in the culture medium is consistent across all conditions (including the vehicle control) and is typically kept below 0.1% to minimize solvent toxicity.
 - For example, to prepare a 10 μM working solution from a 10 mM stock, you can perform a 1:1000 dilution (e.g., add 1 μL of 10 mM **PU139** to 999 μL of culture medium).

- Cell Treatment:
 - Carefully remove the existing culture medium from the wells.
 - Gently wash the cells once with sterile PBS.
 - Add the appropriate volume of the prepared **PU139** working solutions or the vehicle control medium to each well.
 - Incubate the cells for the desired treatment duration (e.g., 24, 48, or 72 hours).[1]
- Downstream Analysis:
 - Following the incubation period, the cells can be harvested and processed for various downstream analyses, such as cell viability assays (e.g., MTT, CellTiter-Glo), western blotting for histone acetylation marks, or gene expression analysis.

Safety Precautions

PU139 is a research chemical. Standard laboratory safety practices should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Work in a well-ventilated area. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Linking signaling pathways to histone acetylation dynamics in plants - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. What are HAT1 inhibitors and how do they work? \[synapse.patsnap.com\]](#)
- [3. What are Histone acetyltransferases \(HATs\) inhibitors and how do they work? \[synapse.patsnap.com\]](#)

- [4. Protein Acetylation | Cell Signaling Technology \[cellsignal.com\]](#)
- [5. The Role of Histone Acetyltransferase and Histone Deacetylase in Gene Regulation | Himalayan Journal of Applied Medical Sciences and Research \[himjournals.com\]](#)
- [6. Histone acetylation: a switch between repressive and permissive chromatin: Second in review series on chromatin dynamics - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. bosterbio.com \[bosterbio.com\]](#)
- [8. creative-diagnostics.com \[creative-diagnostics.com\]](#)
- To cite this document: BenchChem. [PU139: Application Notes and Protocols for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15583690/docs#pu139-application-notes-and-protocols-for-researchers\]](https://www.benchchem.com/product/b15583690/docs#pu139-application-notes-and-protocols-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check